

Essential Safety and Logistics for Handling 1,4-Diacetylbenzene

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Compound of Interest

Compound Name: 1,4-Diacetylbenzene

Cat. No.: B086990

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This guide provides immediate, essential safety and logistical information for the operational handling and disposal of **1,4-Diacetylbenzene**. The following procedures are designed to minimize risk and ensure a safe laboratory environment for researchers, scientists, and drug development professionals.

Hazard Identification and Personal Protective Equipment (PPE)

While **1,4-Diacetylbenzene** is not always classified as a hazardous substance under GHS, its toxicological properties have not been thoroughly investigated[1][2]. Therefore, it is crucial to handle it with care. The primary risks are associated with the inhalation of dust and direct contact with the skin and eyes[2]. It may cause irritation[3].

The following table summarizes the recommended Personal Protective Equipment (PPE) for handling **1,4-Diacetylbenzene** to ensure personal safety.

Body Part	PPE Recommendation	Standard/Material	Rationale
Eyes	Safety glasses with side-shields or chemical safety goggles	Conforming to EN166 or NIOSH (US) approved standards[1][4]	Protects eyes from dust particles.
Hands	Chemical-resistant gloves	Inspected prior to use[1]	Prevents direct skin contact.
Respiratory	Type N95 (US) respirator or higher	NIOSH-approved	Required when dusts are generated to prevent inhalation.
Body	Laboratory coat	Standard	Protects skin and clothing from contamination.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1,4-Diacetylbenzene** is provided below for easy reference.

Property	Value
Molecular Formula	C ₁₀ H ₁₀ O ₂ [5]
Molecular Weight	162.19 g/mol
Appearance	Light yellow powder[3][5]
Melting Point	111-113 °C
Vapor Pressure	0.00723 mmHg[3][5]
CAS Number	1009-61-6[1][5]

Operational Plan: Step-by-Step Handling Procedure

Adherence to the following protocol is mandatory for the safe handling of **1,4-Diacetylbenzene**.

Preparation:

- Ensure a well-ventilated work area, preferably a chemical fume hood[1][4].
- Assemble all necessary equipment and reagents before handling the compound.
- Don the appropriate PPE as specified in the table above.

Handling:

- Avoid the formation of dust during weighing and transfer[1][4].
- Use a spatula for transferring the solid material.
- Keep the container tightly closed when not in use[1][4].
- Avoid inhalation of any dust or vapors and prevent contact with skin and eyes[4].

In Case of Exposure:

- Skin Contact: Immediately wash the affected area with soap and plenty of water[1].
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician[4].
- Inhalation: Move the individual to fresh air. If not breathing, give artificial respiration[1].
- Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person[1].

Disposal Plan

Proper disposal of **1,4-Diacetylbenzene** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Collection:

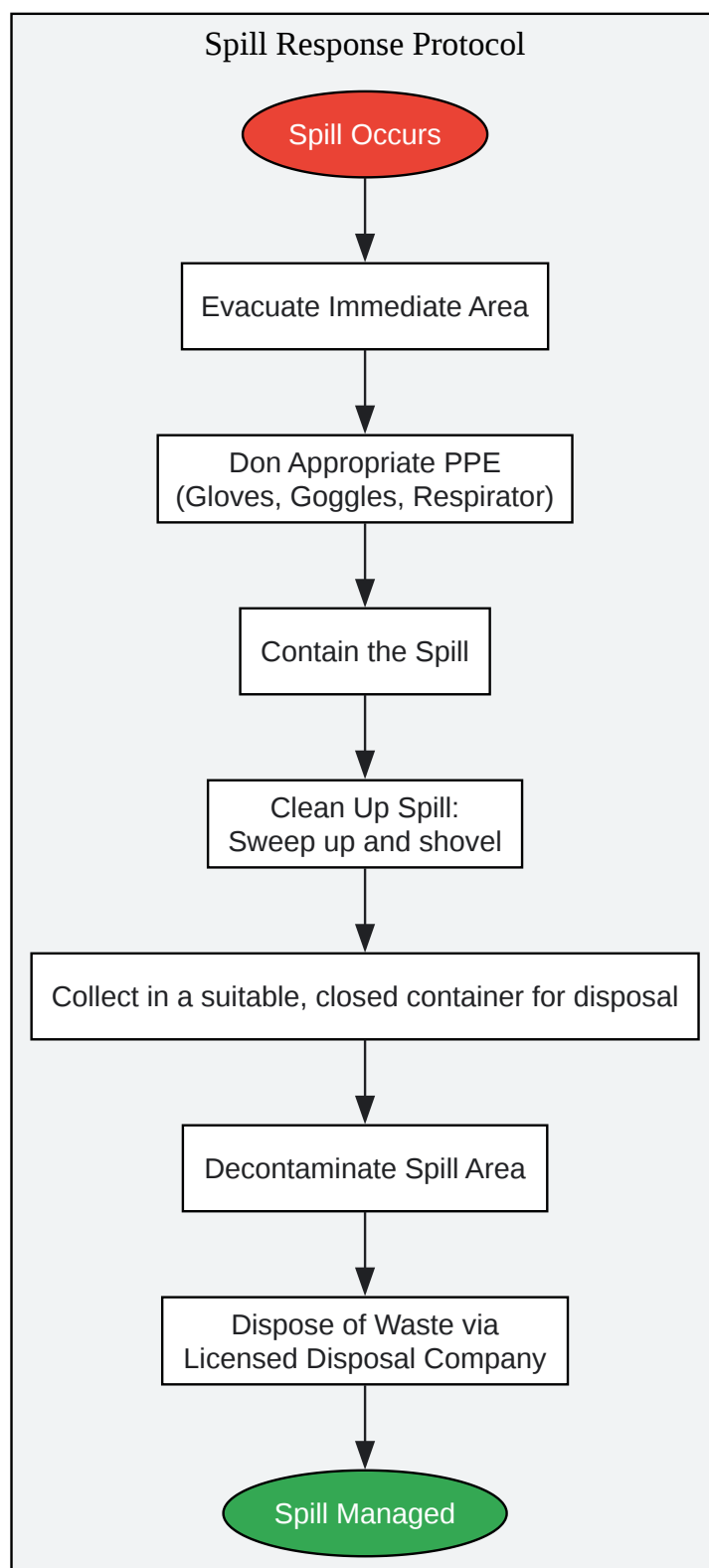
- Collect all waste contaminated with **1,4-Diacetylbenzene**, including used gloves, absorbent materials from spills, and empty containers, in a designated and clearly labeled hazardous waste container.
- Keep the waste container tightly closed in a dry and well-ventilated place[1].

Disposal Procedure:

- Dispose of surplus and non-recyclable solutions through a licensed disposal company[1].
- Contaminated packaging should be disposed of as unused product[6].

Emergency Spill Response

The following workflow outlines the step-by-step procedure for managing a spill of **1,4-Diacetylbenzene**.



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Caption: Workflow for handling a **1,4-Diacetylbenzene** spill.

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